

Experimental Applications of Acetylated Piperazine Compounds: Application Notes and Protocols

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Compound of Interest

Compound Name: 1-(4-Acetylpiperazin-1-yl)-2-aminoethanone

CAS No.: 896508-00-2

Cat. No.: B1335521

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for select acetylated piperazine compounds that have demonstrated significant potential in preclinical research. The applications covered include anti-inflammatory, analgesic, and neuroprotective activities.

Anti-inflammatory Application of (Z)-4-(2-(3-Oxopiperazin-2-ylidene)acetyl)benzoic Acid

(Z)-4-(2-(3-Oxopiperazin-2-ylidene)acetyl)benzoic acid, a metabolite of the non-steroidal anti-inflammatory drug (NSAID) candidate piron, has shown potent anti-inflammatory effects.^[1] This compound exhibits activity comparable to the well-known NSAID, diclofenac, in animal models of inflammation.^[2]

Quantitative Data

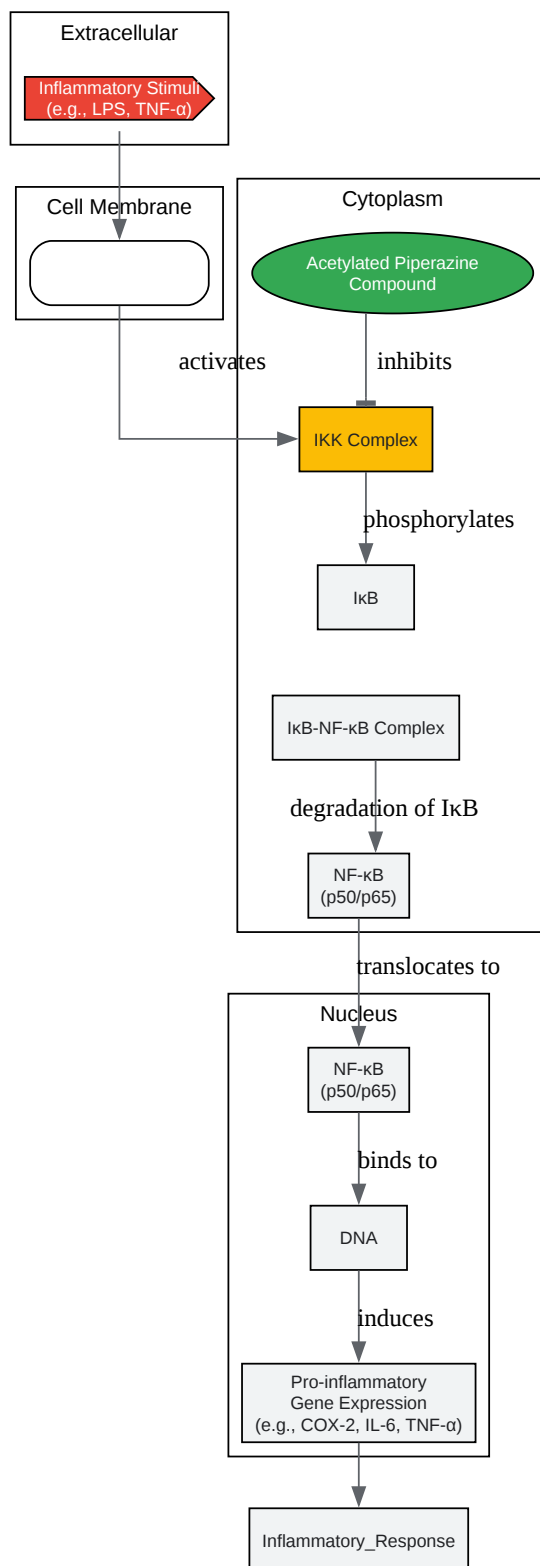
Compound	Dose (mg/kg)	Time Post-Carrageenan	Edema Inhibition (%)	Reference
(Z)-4-(2-(3-Oxopiperazin-2-ylidene)acetyl)benzoic Acid	25	1 h	48.9	[2]
25	3 h	55.2	[2]	
125	1 h	63.1	[2]	
125	3 h	60.7	[2]	
Diclofenac (Positive Control)	25	1 h	58.6	
25	3 h	65.4	[2]	

Proposed Mechanism of Action: NF-κB Pathway Inhibition

Many NSAIDs exert their anti-inflammatory effects by inhibiting the cyclooxygenase (COX) enzymes, which in turn can modulate the NF-κB signaling pathway. The NF-κB pathway is a critical regulator of inflammatory responses, controlling the expression of pro-inflammatory cytokines and mediators. It is hypothesized that acetylated piperazine compounds may interfere with the activation of this pathway, leading to a reduction in the inflammatory cascade.

[3][4][5]

Proposed Anti-inflammatory Mechanism of Acetylated Piperazine Compounds

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Proposed anti-inflammatory mechanism of acetylated piperazine compounds.

Experimental Protocol: Carrageenan-Induced Paw Edema in Rats

This protocol is adapted from standard methods for evaluating the in vivo anti-inflammatory activity of compounds.

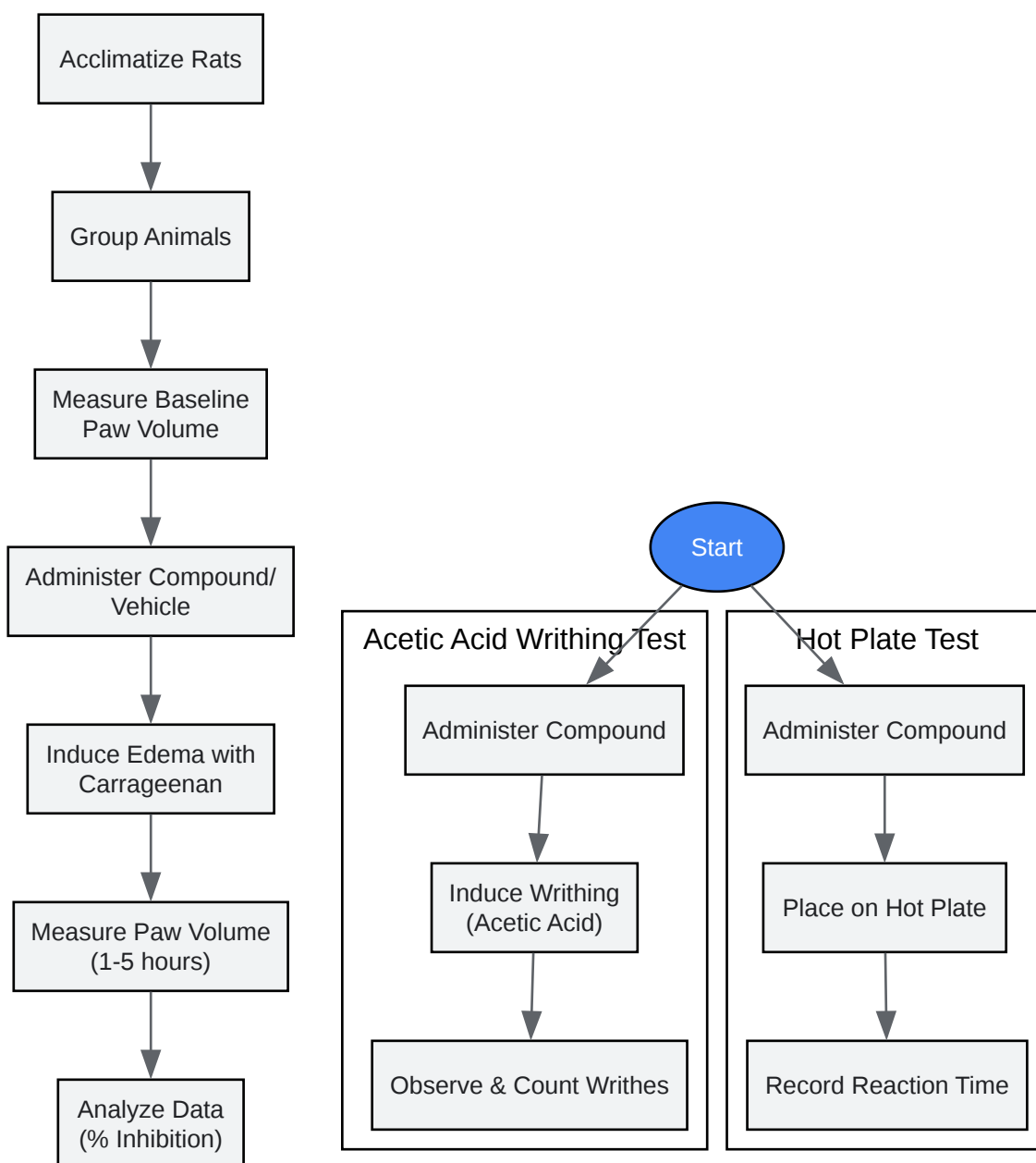
Materials:

- Male Wistar rats (180-220 g)
- (Z)-4-(2-(3-Oxopiperazin-2-ylidene)acetyl)benzoic Acid
- Diclofenac sodium (positive control)
- Carrageenan (1% w/v in sterile saline)
- Vehicle (e.g., 0.5% carboxymethylcellulose)
- Plethysmometer
- Intraperitoneal (i.p.) injection needles and syringes
- Oral gavage needles

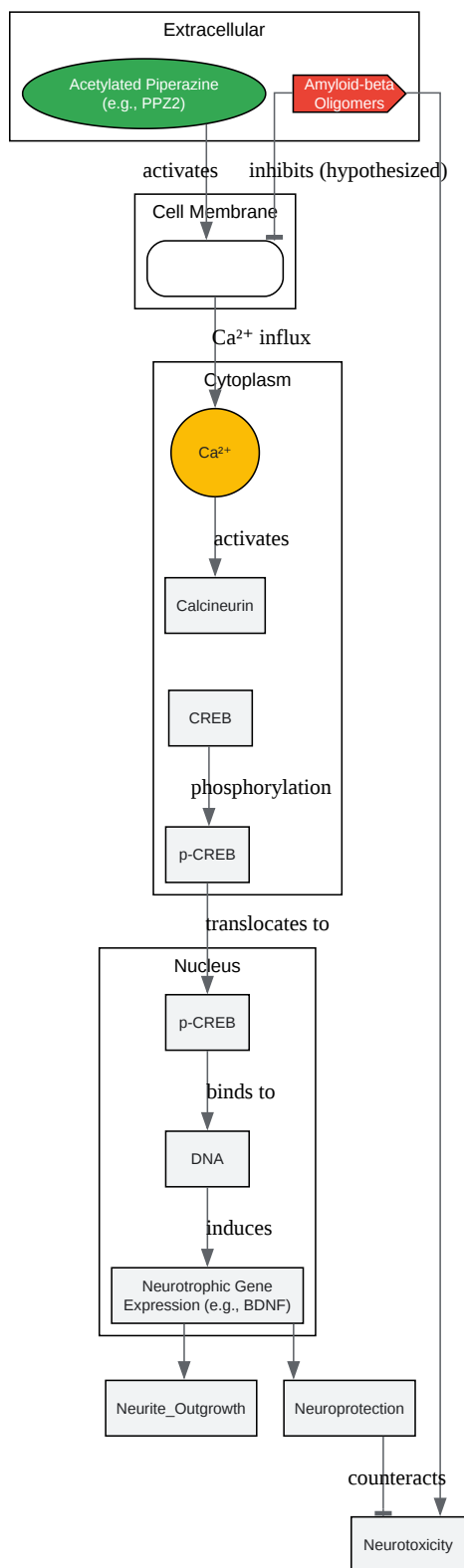
Procedure:

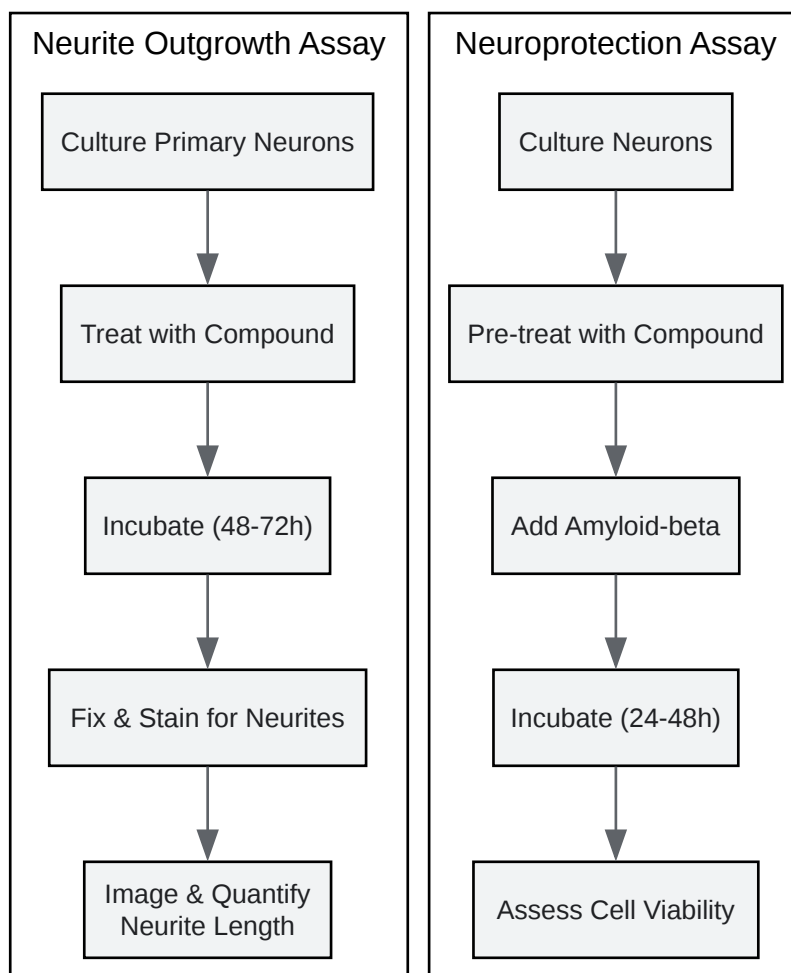
- Animal Acclimatization: House the rats in a controlled environment (22 ± 2 °C, 12 h light/dark cycle) with free access to food and water for at least one week before the experiment.
- Grouping: Randomly divide the animals into groups (n=6 per group):
 - Vehicle control
 - Positive control (Diclofenac)
 - Test compound group(s) (different doses)

- **Baseline Measurement:** Measure the initial volume of the right hind paw of each rat using a plethysmometer.
- **Compound Administration:** Administer the test compound, diclofenac, or vehicle to the respective groups via oral gavage or i.p. injection.
- **Induction of Inflammation:** One hour after compound administration, inject 0.1 mL of 1% carrageenan solution subcutaneously into the plantar surface of the right hind paw of each rat.
- **Paw Volume Measurement:** Measure the paw volume at 1, 2, 3, 4, and 5 hours post-carrageenan injection.
- **Data Analysis:**
 - Calculate the edema volume at each time point by subtracting the baseline paw volume from the post-injection volume.
 - Calculate the percentage of edema inhibition for each treated group compared to the vehicle control group using the following formula:



Proposed Neuroprotective Mechanism of TRPC6-Activating Piperazines





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